

# Health and safety data for (Z)-Non-6-en-1-ol handling

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## Compound of Interest

Compound Name: (Z)-Non-6-en-1-ol

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## An In-depth Technical Guide to the Health and Safety of (Z)-Non-6-en-1-ol

This guide provides comprehensive health and safety information for (Z)-Non-6-en-1-ol, intended for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, hazard identification, handling procedures, and emergency measures.

## Chemical and Physical Properties

(Z)-Non-6-en-1-ol is a fatty alcohol with a characteristic melon-like odor.<sup>[1][2]</sup> It is found in muskmelon and watermelon and is used as a flavoring agent and in cosmetics.<sup>[1]</sup> The following tables summarize its key physical and chemical properties.

Table 1: Physical Properties

Property	Value	Source
Appearance	Colorless to pale yellow clear liquid	[2][3]
Odor	Powerful, fresh, green, melon, waxy, honeydew, cantaloupe, cucumber	[1][2][4]
Boiling Point	115 °C @ 20 mmHg	[1][2][4]
Flash Point	> 200.0 °F (> 93.3 °C) Closed Cup	[5][6]
Density	0.844 - 0.851 g/mL at 25 °C	[1][6]
Refractive Index	1.448 - 1.450 @ 20 °C	[1][4]
Solubility	Insoluble in water; soluble in alcohol, fixed oils, paraffin oil, propylene glycol	[1][2]
Vapor Pressure	0.077700 mm/Hg @ 25.00 °C	[4]
Vapor Density	>1	[4]

Table 2: Chemical Identifiers and Molecular Properties

Property	Value	Source
IUPAC Name	(Z)-non-6-en-1-ol	[1]
Synonyms	cis-6-Nonen-1-ol, (Z)-6-Nonen-1-ol	[1][2]
CAS Number	35854-86-5	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O	[1]
Molecular Weight	142.24 g/mol	[1]
logP (o/w)	3.01	[4]

## Health and Safety Data

### GHS Classification and Hazard Identification

According to a significant number of reports provided to the ECHA C&L Inventory, **(Z)-Non-6-en-1-ol** does not meet the criteria for GHS hazard classification.<sup>[1]</sup> However, it is crucial to note that some safety data sheets indicate that the substance consists of components with unknown acute oral, dermal, and inhalation toxicity.<sup>[5]</sup> Therefore, it should be handled with the care accorded to all laboratory chemicals.

Table 3: GHS Hazard Information

GHS Classification	Statement	Source
Hazard Statement	Not Classified	<sup>[1]</sup>
Precautionary Statement	None found	<sup>[3]</sup>

### Toxicological Information

Detailed toxicological studies for **(Z)-Non-6-en-1-ol** are not readily available in the public domain. One safety data sheet explicitly states that it is composed of component(s) of unknown acute oral, dermal, and inhalation toxicity.<sup>[5]</sup> The lack of comprehensive toxicological data necessitates a cautious approach to handling.

- Acute Toxicity: Not known.<sup>[5]</sup>
- Skin Contact: No adverse effects are expected.<sup>[5]</sup>
- Eye Contact: Direct contact may cause temporary irritation.<sup>[5]</sup>
- Inhalation: No adverse effects due to inhalation are expected.<sup>[5]</sup>
- Ingestion: Expected to be a low ingestion hazard.<sup>[5]</sup>
- Respiratory or Skin Sensitization: Not a respiratory sensitizer.<sup>[5]</sup>
- Aspiration Hazard: Not an aspiration hazard.<sup>[5]</sup>

## Experimental Protocols

Specific experimental protocols for the toxicological assessment of **(Z)-Non-6-en-1-ol** are not detailed in the available literature. Standard OECD guidelines for testing of chemicals would be the presumed methodology for any formal toxicological evaluation. These would include:

- Acute Oral Toxicity: OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or OECD 423 (Acute Oral Toxicity - Acute Toxic Class Method).
- Acute Dermal Toxicity: OECD Guideline 402 (Acute Dermal Toxicity).
- Acute Inhalation Toxicity: OECD Guideline 403 (Acute Inhalation Toxicity).
- Skin Irritation/Corrosion: OECD Guideline 404 (Acute Dermal Irritation/Corrosion).
- Eye Irritation/Corrosion: OECD Guideline 405 (Acute Eye Irritation/Corrosion).

## Handling and Storage

### Safe Handling Procedures

Given the unknown aspects of its toxicology, standard laboratory precautions should be strictly followed.

- Engineering Controls: Use only in a well-ventilated area, preferably under a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.[\[7\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[7\]](#)
  - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [\[7\]](#)
  - Respiratory Protection: Not required under normal use with adequate ventilation.[\[8\]](#) In case of aerosol formation or insufficient ventilation, use a NIOSH/MSHA approved respirator.[\[9\]](#)

- General Hygiene: Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in work areas. Change contaminated clothing.[8]

## Storage Conditions

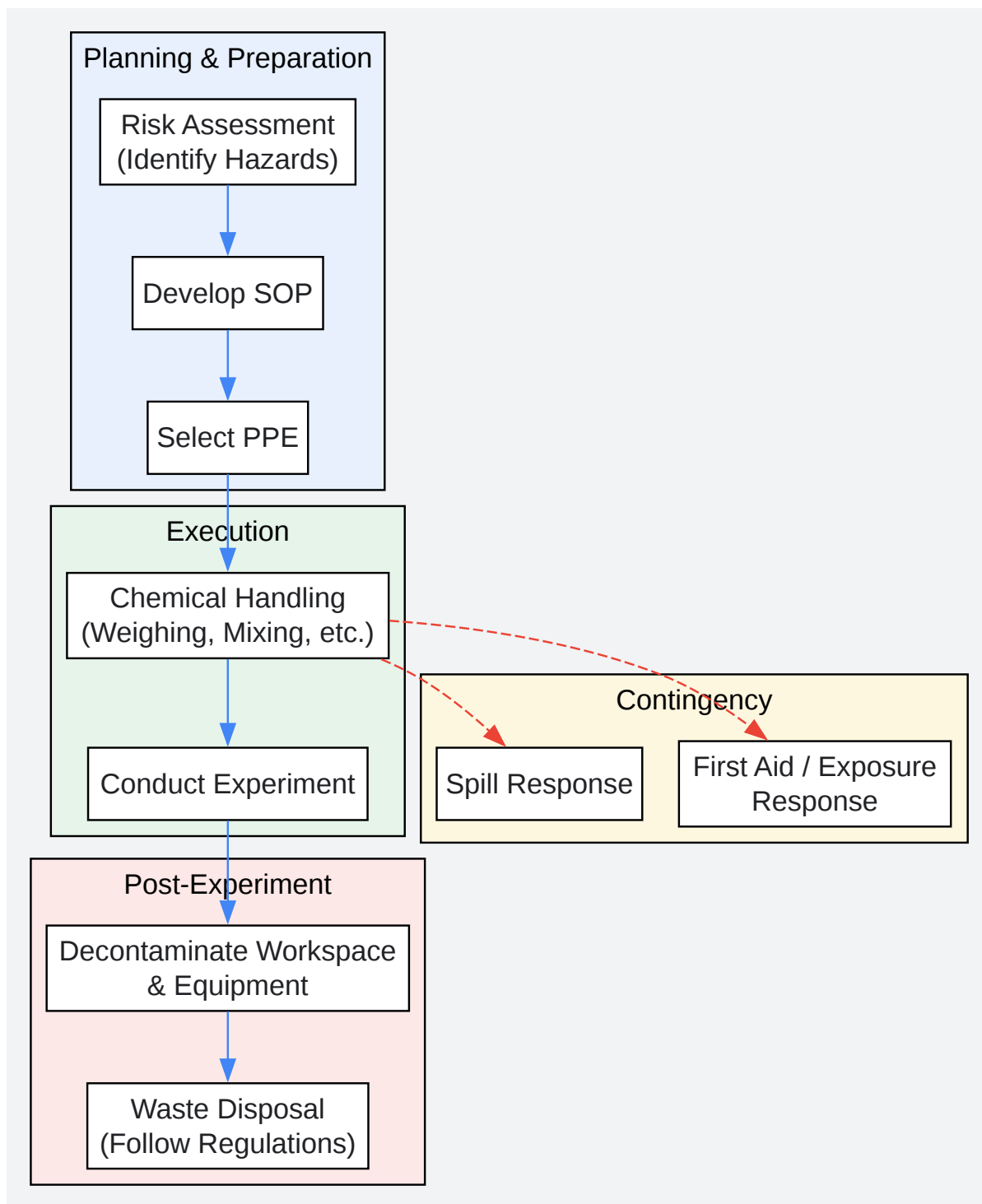
- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from heat, sparks, open flames, and other ignition sources.[10]
- Store away from incompatible materials such as strong oxidizing agents.[7]
- The recommended storage class is for combustible liquids.[6]

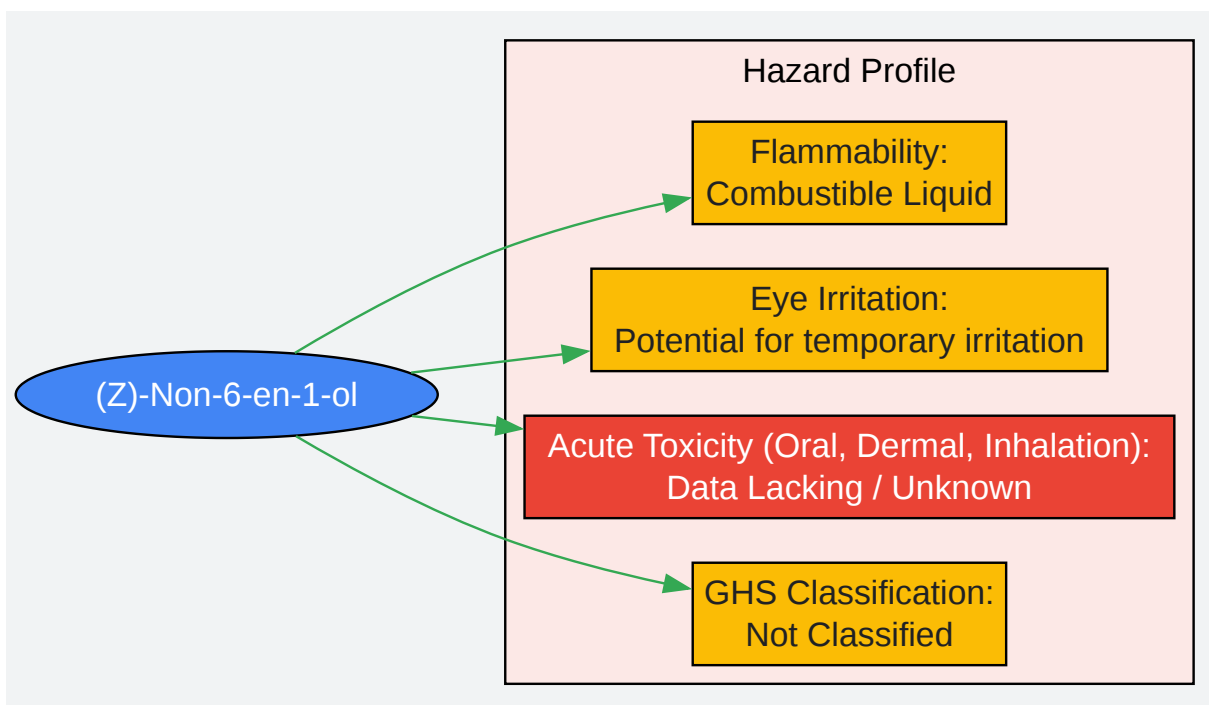
## Emergency Procedures

- Spill Response:
  - Small Spills: Wipe up with absorbent material (e.g., cloth, fleece).[5]
  - Large Spills: Stop the flow of material if safe to do so. Dike the spilled material. Absorb with inert material such as dry clay, sand, or vermiculite and place into containers for disposal.[5] The product is immiscible with water and will spread on the surface.[5]
- First-Aid Measures:
  - Inhalation: Move to fresh air. If breathing is difficult, oxygen may be necessary. Call a physician if symptoms develop or persist.[5]
  - Skin Contact: Take off immediately all contaminated clothing. Wash skin thoroughly with soap and water. Get medical attention if irritation develops.[5]
  - Eye Contact: Promptly wash eyes with plenty of water while lifting the eyelids. Remove contact lenses if present and easy to do. Get medical attention if irritation develops.[5]
  - Ingestion: Call a physician or poison control center immediately. Rinse mouth with water (only if the person is conscious). Do not induce vomiting.[5]
- Fire-Fighting Measures:

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[\[7\]](#)
- Unsuitable Extinguishing Media: No limitations are given for this substance.[\[8\]](#)
- Specific Hazards: Vapors are heavier than air and may spread along floors.[\[8\]](#) Containers may explode when heated.[\[9\]](#)

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